

Navigating the Solubility Landscape of Nomifensine-d3 Maleate: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Nomifensine-d3 (maleate)*

Cat. No.: *B12427388*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of the solubility characteristics of Nomifensine-d3 maleate in two critical solvents: methanol and water. As a deuterated analog of Nomifensine, a well-known norepinephrine and dopamine reuptake inhibitor, understanding its solubility is paramount for accurate preclinical and clinical research. This document, authored from the perspective of a Senior Application Scientist, moves beyond a simple data sheet to offer practical insights and detailed methodologies for researchers working with this compound.

Introduction to Nomifensine-d3 Maleate and the Imperative of Solubility

Nomifensine, a tetrahydroisoquinoline derivative, has been a valuable tool in neuroscience research for its potent inhibition of norepinephrine and dopamine transporters.^{[1][2]} The deuterated form, Nomifensine-d3 maleate, is frequently employed as an internal standard in pharmacokinetic and metabolic studies, where its distinct mass allows for clear differentiation from the parent compound. The successful application of Nomifensine-d3 maleate in such

assays is fundamentally dependent on its ability to be fully dissolved and remain stable in solution.

Solubility is a critical physicochemical parameter that influences a compound's bioavailability, formulation development, and in vitro assay performance.^{[3][4]} Poor solubility can lead to inaccurate quantification, unpredictable dosing, and ultimately, unreliable experimental outcomes. This guide will delve into the known solubility profile of Nomifensine maleate, which is expected to be nearly identical to its d3 counterpart due to the negligible impact of deuterium substitution on this property, and provide a robust framework for its experimental determination.

Physicochemical Properties of Nomifensine and its Maleate Salt

A foundational understanding of the molecule's properties is essential for interpreting its solubility behavior.

Property	Value	Source
Nomifensine (Free Base) Molecular Formula	C16H18N2	^{[5][6][7]}
Nomifensine (Free Base) Molecular Weight	238.33 g/mol	^{[6][7]}
Nomifensine Maleate Molecular Formula	C20H22N2O4 (or C16H18N2 · C4H4O4)	^{[2][8][9]}
Nomifensine Maleate Molecular Weight	354.4 g/mol	^{[2][8]}
pKa	8.8	^[10]
Appearance	Yellow solid	^[8]

Solubility Profile of Nomifensine Maleate

The solubility of Nomifensine is significantly influenced by its salt form and the nature of the solvent. The free base exhibits low aqueous solubility.^[10] The maleate salt form is utilized to

enhance its solubility in aqueous media. Below is a summary of the reported solubility data for Nomifensine maleate in various solvents.

Solvent	Reported Solubility	Observations and Citations
Water	Insoluble[8]; ~2.2 mg/mL (may require sonication)[10]	The term "insoluble" likely refers to very low solubility. The maleate salt provides a slight improvement in aqueous solubility.
Methanol	No specific data found, but often used in stock solution preparation.	Given its organic nature and the solubility in other alcohols, moderate to good solubility is anticipated.
Ethanol	Insoluble[8]; ~10 mg/mL[5]	There is a notable discrepancy in the literature that researchers should be aware of. It is advisable to determine the solubility empirically for the specific lot of material being used.
Phosphate-Buffered Saline (PBS) pH 7.2	Slightly or partially soluble[5][10]	At physiological pH, which is below the pKa of 8.8, a significant portion of the molecules will be in the more soluble ionized form, yet overall solubility remains low. [10]
Dimethyl Sulfoxide (DMSO)	≥50.3 mg/mL[8]; ≥80 mg/mL[10]; 35.44 mg/mL[2]; ~25 mg/mL[5]	DMSO is an excellent solvent for creating concentrated stock solutions. The variability in reported values may be due to different experimental conditions or purity of the compound.
Dimethylformamide (DMF)	~25 mg/mL[5]	Another suitable organic solvent for preparing stock

solutions.

Expert Insight: The conflicting data on ethanol solubility underscores the importance of in-house verification. Factors such as the specific crystalline form (polymorphism) of the supplied Nomifensine-d3 maleate and minor variations in experimental conditions (e.g., temperature, stirring time) can influence solubility. For critical applications, it is always recommended to experimentally determine the solubility.

Experimental Determination of Thermodynamic Solubility: A Self-Validating Protocol

To ensure the scientific integrity of research, a robust and reproducible method for determining solubility is crucial. The "shake-flask" method is considered the gold standard for determining equilibrium or thermodynamic solubility.^{[11][12]} This method ensures that the system has reached a true equilibrium state, providing a reliable measure of the maximum amount of solute that can be dissolved in a given solvent.

Rationale Behind the Shake-Flask Method

The core principle of this method is to create a saturated solution in the presence of an excess of the solid compound. By allowing the system to equilibrate over a sufficient period, the concentration of the dissolved compound in the supernatant will represent its thermodynamic solubility. Subsequent analysis of the clear supernatant provides a quantitative value.

Detailed Step-by-Step Methodology

Materials:

- Nomifensine-d3 maleate
- Methanol (analytical grade)
- Deionized water (Type I)
- Glass vials with screw caps
- Orbital shaker or rotator with temperature control

- Centrifuge
- Syringe filters (e.g., 0.22 μm PVDF)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis or Mass Spectrometry) or a UV-Vis spectrophotometer.
- Calibrated analytical balance
- Volumetric flasks and pipettes

Protocol:

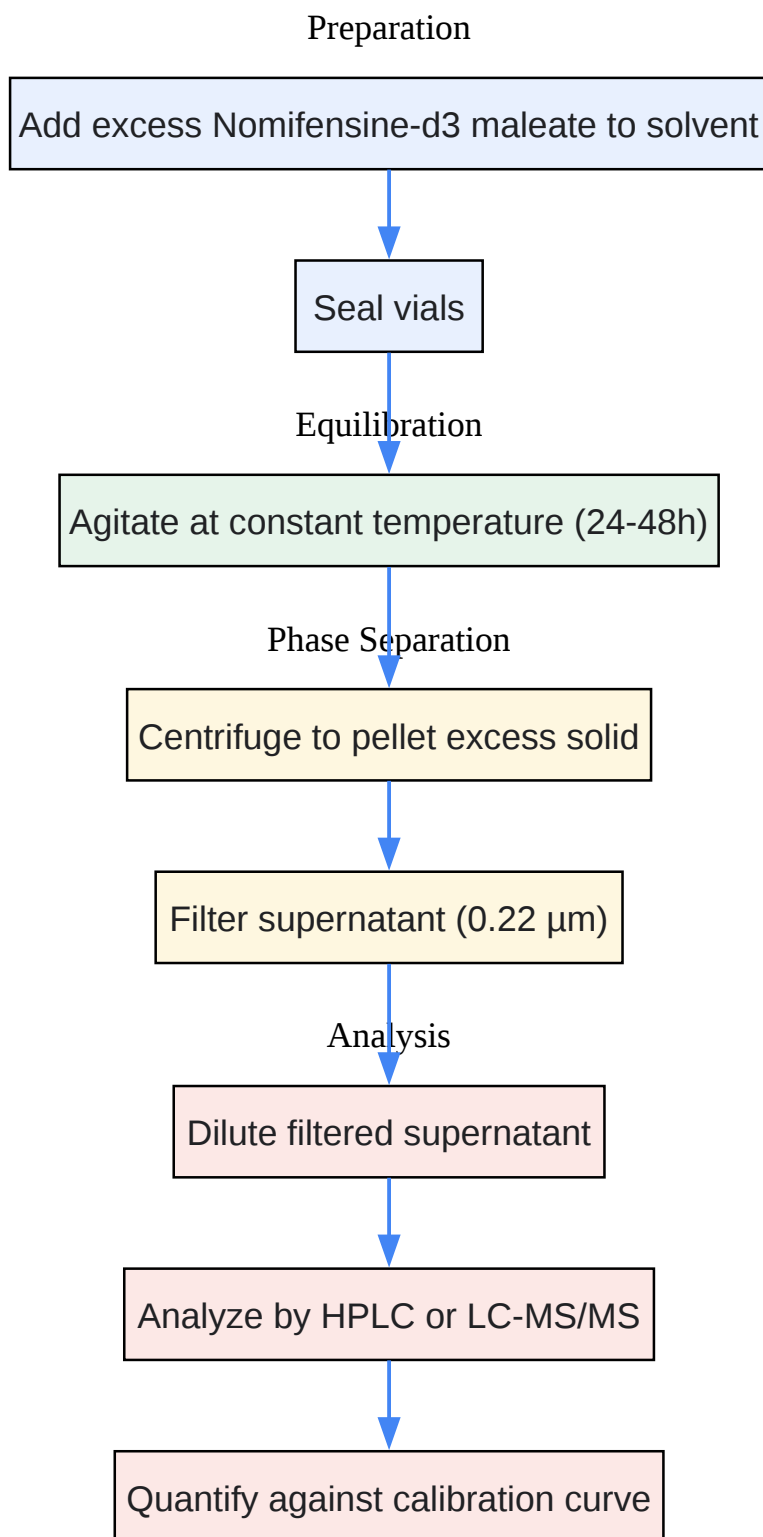
- Preparation of Standard Solutions:
 - Accurately weigh a known amount of Nomifensine-d3 maleate and dissolve it in a suitable solvent (e.g., DMSO) to prepare a concentrated stock solution.
 - From this stock, prepare a series of calibration standards of known concentrations by serial dilution with the analytical solvent (e.g., methanol or a mixture that matches the final sample's solvent composition).
- Sample Preparation:
 - Add an excess amount of Nomifensine-d3 maleate to a series of vials (perform in triplicate for each solvent). An excess is visually confirmed by the presence of undissolved solid material at the bottom of the vial. A starting point could be to add approximately 5-10 mg of the compound to 1 mL of the solvent (methanol and water in this case).
 - Tightly cap the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials on an orbital shaker set at a constant temperature (e.g., 25 °C or 37 °C, depending on the intended application).
 - Agitate the samples for a predetermined period, typically 24 to 48 hours, to ensure equilibrium is reached.^[11] A preliminary time-course experiment can be conducted to

determine the minimum time required to reach a plateau in concentration.

- Phase Separation:
 - After equilibration, allow the vials to stand undisturbed for a short period to let the excess solid settle.
 - Centrifuge the vials at a high speed (e.g., 10,000 x g for 15 minutes) to pellet the remaining solid material.
- Sample Analysis:
 - Carefully withdraw an aliquot of the clear supernatant.
 - Filter the supernatant through a 0.22 µm syringe filter to remove any remaining fine particles. This step is critical to avoid artificially high results.
 - Dilute the filtered supernatant with the appropriate analytical solvent to a concentration that falls within the linear range of the calibration curve.
 - Analyze the diluted samples using a validated analytical method (e.g., HPLC-UV or LC-MS/MS).
- Quantification and Data Interpretation:
 - Construct a calibration curve by plotting the analytical response (e.g., peak area) of the standards against their known concentrations.
 - Determine the concentration of Nomifensine-d3 maleate in the diluted samples from the calibration curve.
 - Calculate the original solubility in the solvent by multiplying the determined concentration by the dilution factor. The result is typically expressed in mg/mL or µg/mL.

Visualization of the Experimental Workflow

The following diagram illustrates the logical flow of the shake-flask method for determining the solubility of Nomifensine-d3 maleate.



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Sources

- [1. medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- [2. Nomifensine | Dopamine Transporters | Tocris Bioscience](#) [[tocris.com](https://www.tocris.com)]
- [3. mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
- [4. rheolution.com](https://www.rheolution.com) [[rheolution.com](https://www.rheolution.com)]
- [5. cdn.caymanchem.com](https://www.cdn.caymanchem.com) [[cdn.caymanchem.com](https://www.cdn.caymanchem.com)]
- [6. Nomifensine | C16H18N2 | CID 4528 - PubChem](#) [pubchem.ncbi.nlm.nih.gov]
- [7. Nomifensine - Wikipedia](#) [en.wikipedia.org]
- [8. apexbt.com](https://www.apexbt.com) [[apexbt.com](https://www.apexbt.com)]
- [9. Nomifensine Maleate | C20H22N2O4 | CID 5358907 - PubChem](#) [pubchem.ncbi.nlm.nih.gov]
- [10. pdf.benchchem.com](https://pdf.benchchem.com) [pdf.benchchem.com]
- [11. lup.lub.lu.se](https://lup.lub.lu.se) [lup.lub.lu.se]
- [12. researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
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